

Experimental Design: A Multi-Faceted Approach to Structural Elucidation

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)-5-nitrobenzoic acid
CAS No.: 1549014-66-5
Cat. No.: B2517956

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A thorough characterization of **2-(methylsulfonyl)-5-nitrobenzoic acid** requires a combination of techniques. While single-crystal X-ray diffraction (SC-XRD) provides the definitive three-dimensional structure, spectroscopic and thermal analyses are essential for confirming the molecular identity and assessing bulk sample purity and stability.

Synthesis and Crystallization Protocol

The first critical step is the synthesis of high-purity material, followed by the growth of single crystals suitable for diffraction.

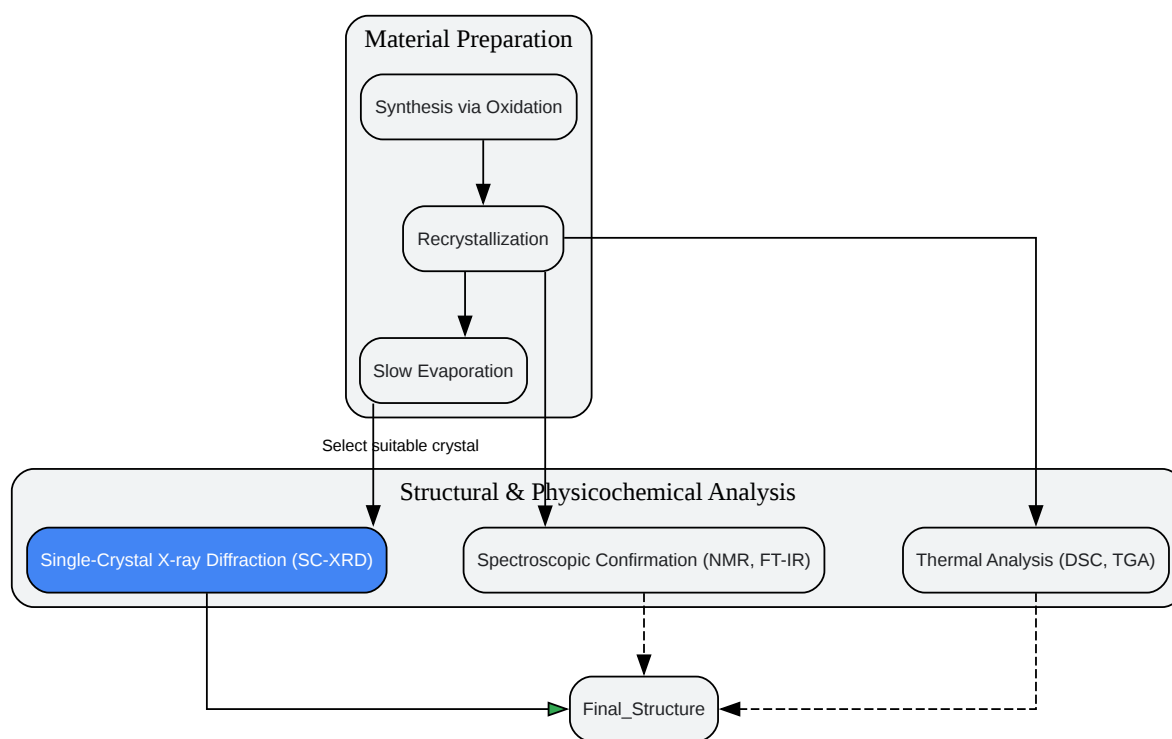
Step-by-Step Synthesis & Crystallization:

- **Synthesis:** The compound can be synthesized via the oxidation of 2-(methylthio)-5-nitrobenzoic acid. A common procedure involves dissolving the thioether precursor in a suitable solvent like acetic acid, followed by the slow addition of an oxidizing agent such as hydrogen peroxide or potassium permanganate. The reaction progress should be monitored by Thin Layer Chromatography (TLC).

- **Purification:** Upon reaction completion, the product is typically isolated by filtration and purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to achieve high purity (>99%), which is crucial for unambiguous characterization.
- **Crystal Growth:** The key to successful SC-XRD is the growth of well-ordered, single crystals. The technique of slow evaporation is often effective for molecules of this type.
 - Prepare a saturated solution of the purified compound in a solvent where it has moderate solubility (e.g., acetone, ethyl acetate, or methanol).
 - Filter the solution through a syringe filter (0.22 μm) into a clean vial.
 - Cover the vial with a cap pierced with a few small holes to allow for slow evaporation of the solvent over several days at room temperature.
 - Monitor the vial for the formation of well-defined, transparent crystals.

Characterization Workflow

The following workflow outlines the logical sequence of analysis to ensure comprehensive data is collected.



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Caption: Experimental workflow for the complete characterization of **2-(methylsulfonyl)-5-nitrobenzoic acid**.

Single-Crystal X-ray Diffraction (SC-XRD) Protocol

- **Crystal Selection & Mounting:** A suitable single crystal (typically 0.1-0.3 mm in size) is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a stream of cold nitrogen gas (e.g., 100 K) to minimize thermal motion. X-ray diffraction data are collected using a diffractometer equipped with a modern detector (e.g., a CCD or CMOS detector) and a monochromatic X-ray source

(e.g., Mo K α , λ = 0.71073 Å). A full sphere of data is collected by rotating the crystal through a series of frames.

- **Structure Solution and Refinement:** The collected data are processed to yield a set of reflection intensities. The structure is then solved using direct methods and refined by full-matrix least-squares on F^2 . Software packages like SHELXT for solution and SHELXL for refinement are industry standards. All non-hydrogen atoms are refined anisotropically, and hydrogen atoms are placed in calculated positions.

Predicted Structural Features & Comparative Analysis

By examining the crystal structures of closely related molecules, we can make educated predictions about the key structural features of **2-(methylsulfonyl)-5-nitrobenzoic acid**. The primary comparators are 5-nitrobenzoic acid and 2-(methylsulfonyl)benzoic acid.

Molecular Geometry

The steric hindrance and electronic effects of the bulky methylsulfonyl group at the ortho position are expected to cause significant torsion. The carboxylic acid group will likely be twisted out of the plane of the benzene ring.

Parameter	Predicted Value for Target	5-Nitrobenzoic Acid	2-(Methylsulfonyl)benzoic Acid	Rationale for Prediction
C-S Bond Length (Å)	~1.77	N/A	1.768(2)	Consistent with known aryl sulfone structures.
S-O Bond Lengths (Å)	~1.44	N/A	1.432(1), 1.435(1)	Typical double bond character in sulfones.
C(ring)-C(acid) Bond (Å)	~1.50	1.489(3)	1.501(2)	Standard sp ² -sp ² single bond length.
Torsion Angle (C-C-C=O)	~20-30°	8.8(3)°	48.9(2)°	The ortho-sulfonyl group forces the carboxylic acid out of the ring plane, a greater twist than in 5-nitrobenzoic acid.

Supramolecular Assembly: The Hydrogen Bond Network

The most predictable and structurally defining feature of carboxylic acids in the solid state is the formation of centrosymmetric hydrogen-bonded dimers. This motif is observed in the vast majority of benzoic acid derivatives.

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